

Safeguarding Your Research: A Comprehensive Guide to Handling Tert-butyl Formate

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For Immediate Reference: Key Safety and Handling Protocols for **Tert-butyl Formate**

This guide provides essential, direct guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **tert-butyl formate**. By adhering to these procedures, you can mitigate risks and ensure a secure laboratory environment.

Tert-butyl formate is a highly flammable liquid and vapor that can cause serious eye and respiratory irritation.[1][2] Proper personal protective equipment (PPE) and handling procedures are critical to prevent exposure and ensure safety.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety data for **tert-butyl formate**.



Property	Value	Citations
Signal Word	Danger	[1]
Hazard Statements	H225, H319, H335	[1]
Hazard Classifications	Flammable Liquid 2, Eye Irritation 2, STOT SE 3	[1][2]
Flash Point	-9 °C (15.8 °F) - closed cup	[1]
Boiling Point	82-83 °C	[1]
Density	0.872 g/mL at 25 °C	[1]

Essential Personal Protective Equipment (PPE)

The following table outlines the mandatory personal protective equipment for handling **tert-butyl formate**.



Body Part	Protective Equipment	Citations
Eyes/Face	* Mandatory: Tight-sealing safety goggles or chemical safety glasses (compliant with OSHA 29 CFR 1910.133 or European Standard EN166).[3] [4][5] * Recommended: Use in conjunction with a face shield for maximum protection.[4][6]	[3][4][5][6]
Skin	* Gloves: Wear appropriate chemical-resistant protective gloves.[1][3][4][5] * Clothing: Wear appropriate protective clothing to prevent skin exposure. Flame-retardant antistatic protective clothing is recommended.[3][4][6][7]	[1][3][4][5][6][7]
Respiratory	* Required when: Workplace conditions warrant, such as exceeding exposure limits, experiencing irritation, or in case of inadequate ventilation. [3][4][8] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[3] * Type: A dust mask type N95 (US) or a type ABEK (EN14387) respirator filter is suggested.[1] For major spills or unknown concentrations, a self-contained breathing apparatus (SCBA) is necessary.[4][5]	[1][3][4][5][8]





Standard Operating Procedures Engineering Controls and Preparation

- Ventilation: Always handle tert-butyl formate in a well-ventilated area.[3][9] Use a chemical fume hood or local exhaust ventilation.[4]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3][5][10]
- Ignition Sources: **Tert-butyl formate** is highly flammable.[8] Keep it away from heat, sparks, open flames, and other ignition sources.[3][4][7] Use explosion-proof electrical, ventilating, and lighting equipment.[3][4][5][7][8][10]
- Static Discharge: Ground and bond containers when transferring material to prevent static discharge.[3][4][5][7][8][10] Use only non-sparking tools.[3][4][5]

Safe Handling and Use

- Personal Hygiene: Wash hands thoroughly after handling the chemical.[3][5] Do not eat, drink, or smoke in the work area.[4][8]
- Clothing: Remove and wash contaminated clothing before reuse.[3][4][8]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[3] Do not breathe mist, vapors, or spray.[4][5]

Storage

- Container: Keep the container tightly closed.[3][5][7]
- Location: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[3][5] This should be in a designated flammables area.[3][5]

Accidental Release Measures (Spills)

Immediate Action: Remove all sources of ignition and evacuate personnel to a safe area.[3]
 [4][5]



- Ventilation: Ensure adequate ventilation in the spill area.[3]
- Containment: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[3][4][5] Do not use combustible materials like sawdust. Dam up the spill to prevent it from spreading.[4]
- Cleanup: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal.[3][4][5]
- Prevention: Prevent the spill from entering drains or waterways.[3][4]

First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[5] Seek medical attention.[3][5]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[3] Seek medical attention if irritation persists.[4]
- Inhalation: Move the affected person to fresh air immediately.[3] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration.[3][5] Seek medical attention.[3][5]
- Ingestion: Do NOT induce vomiting.[3][4] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk.[3] Never give anything by mouth to an unconscious person.[3][4] Seek immediate medical attention.[3]

Disposal Plan

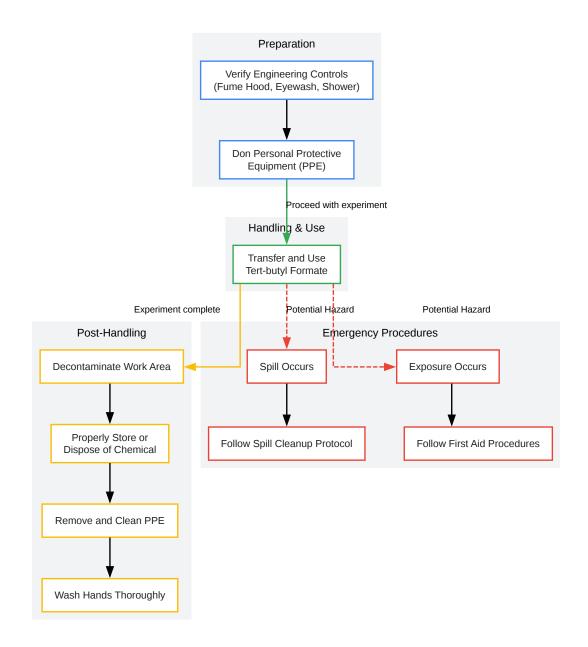
- Waste Container: Collect waste material in its original container or a suitable, labeled, and closed container.[7] Do not mix with other waste.[7]
- Disposal Method: Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[5][7]
- Empty Containers: Empty containers may retain product residue and can be hazardous.[3] Handle uncleaned containers as you would the product itself.[7] Do not pressurize, cut, weld, or expose empty containers to heat, sparks, or open flames.[3]



Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **tert-butyl formate**, from preparation to disposal.





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Caption: Workflow for Safe Handling of Tert-butyl Formate.



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